

# Technical Support Center: Nitrosyl Fluoride (FNO) Storage and Handling

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## Compound of Interest

Compound Name: *Nitrosyl fluoride*

Cat. No.: *B1213285*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the decomposition of **nitrosyl fluoride (FNO)** during storage. **Nitrosyl fluoride** is a highly reactive gas, and maintaining its purity is critical for successful and safe experimentation.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary causes of **nitrosyl fluoride (FNO)** decomposition?

**A1:** The primary cause of FNO decomposition is its reaction with water.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) FNO reacts with moisture to produce nitric oxide (NO), nitric acid (HNO<sub>3</sub>), and hydrogen fluoride (HF).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Additionally, the presence of certain metal impurities, such as manganese, cobalt, nickel, and silicon, can catalyze decomposition. Photochemical decomposition can also occur, so it is important to store FNO in a dark place.

**Q2:** What is the ideal temperature for storing FNO?

**A2:** For optimal stability, FNO should be stored in a cool, dry, and well-ventilated area. Refrigerated storage at temperatures between 2°C and 8°C is recommended to minimize decomposition.

**Q3:** My FNO appears to have a bluish tint. What does this indicate?

A3: Pure **nitrosyl fluoride** is a colorless gas. A bluish color is often an indication of the presence of impurities, which could include decomposition products like nitrogen oxides.[2][3] [4] If you observe a color change, it is advisable to purify the gas before use.

Q4: Can I store FNO in glass containers?

A4: No, FNO is highly reactive and attacks glass and quartz.[3] Storage in glass containers will lead to contamination of your product and degradation of the container.

Q5: What are the signs of significant FNO decomposition in a storage cylinder?

A5: Signs of decomposition include a noticeable color change (bluish tint), an unexpected increase in cylinder pressure at a constant temperature, and the presence of acidic fumes upon opening the valve (due to HF and  $\text{HNO}_3$  formation). If you suspect significant decomposition, handle the cylinder with extreme caution and follow appropriate safety protocols.

## Troubleshooting Guide

This guide provides solutions to common problems encountered during the storage and handling of **nitrosyl fluoride**.

Problem	Possible Cause(s)	Recommended Solution(s)
Bluish discoloration of FNO gas	Presence of nitrogen oxide impurities due to decomposition.	Purify the FNO gas before use by passing it through a cold trap followed by a sodium fluoride (NaF) tower to remove acidic byproducts.
Unexpected pressure increase in the storage cylinder at constant temperature	Decomposition of FNO into gaseous products (e.g., NO).	<ol style="list-style-type: none"><li>1. Safely vent the excess pressure in a fume hood.</li><li>2. Cool the cylinder to the recommended storage temperature.</li><li>3. Consider repurifying the FNO.</li><li>4. If the pressure continues to rise, the cylinder may be compromised; follow your institution's hazardous material disposal procedures.</li></ol>
Corrosion observed on the cylinder valve or fittings	Reaction of FNO or its decomposition products (HF, HNO <sub>3</sub> ) with incompatible materials. Moisture contamination.	<ol style="list-style-type: none"><li>1. Immediately stop using the cylinder and move it to a well-ventilated area.</li><li>2. Ensure all components of your gas handling system are made of compatible materials (stainless steel 316/316L, Monel, Nickel).</li><li>3. Verify that the system is leak-tight and has been properly passivated.</li></ol>
Inconsistent experimental results using FNO from storage	FNO has partially decomposed, leading to lower purity and the presence of reactive impurities.	<ol style="list-style-type: none"><li>1. Verify the purity of the FNO using an appropriate analytical technique such as GC-MS.</li><li>2. Purify the FNO before use.</li><li>3. Review your storage and handling procedures to prevent future decomposition.</li></ol>

## Experimental Protocols

### Protocol 1: Passivation of Stainless Steel Storage Cylinders

**Objective:** To create a protective fluoride layer on the internal surfaces of a stainless steel cylinder to prevent reaction with FNO.

**Materials:**

- Stainless steel (316 or 316L) cylinder
- High-purity fluorine gas (F<sub>2</sub>)
- Inert gas (e.g., nitrogen or argon)
- Heating mantle or furnace
- Vacuum pump
- Pressure gauges and regulators compatible with fluorine

**Procedure:**

- **Cleaning and Degreasing:** Thoroughly clean and degrease all internal surfaces of the cylinder and associated fittings.
- **Drying:** Heat the cylinder under vacuum to remove any residual moisture.
- **Inert Gas Purge:** Purge the cylinder multiple times with a high-purity inert gas.
- **Fluorination:**
  - Introduce a low concentration of fluorine gas (e.g., 10% F<sub>2</sub> in an inert gas) into the cylinder.
  - Gradually increase the temperature of the cylinder to 250-300°C.
  - Hold at this temperature for several hours.

- Allow the cylinder to cool to room temperature.
- Final Purge: Evacuate the fluorine gas mixture and purge the cylinder with high-purity inert gas to remove any unreacted fluorine and byproducts. The cylinder is now passivated and ready for filling with FNO.

## Protocol 2: Purification of Nitrosyl Fluoride

**Objective:** To remove common impurities such as nitrogen dioxide (NO<sub>2</sub>) and hydrogen fluoride (HF) from FNO.

**Materials:**

- Crude FNO gas
- Cold trap (e.g., a U-tube)
- Cooling bath (e.g., dry ice/acetone or liquid nitrogen)
- Packed column containing sodium fluoride (NaF) pellets
- Vacuum line and manifold made of compatible materials
- Clean, passivated collection cylinder

**Procedure:**

- **Setup:** Assemble the purification line in a well-ventilated fume hood. Ensure all connections are secure and leak-tight.
- **Cold Trap:** Cool the cold trap to a temperature that will condense FNO (boiling point: -59.9 °C) but allow more volatile impurities to be pumped away. A temperature of around -78°C (dry ice/acetone) is often suitable.
- **Gas Flow:** Slowly pass the crude FNO gas through the cold trap. The FNO will condense in the trap.

- Removal of Non-condensables: After all the FNO has been passed through, evacuate the system to remove any non-condensable impurities.
- Vaporization and HF Removal: Allow the FNO in the cold trap to slowly warm up and vaporize. Pass the vaporized FNO through the column packed with NaF pellets. The NaF will react with and remove any HF present.
- Collection: Collect the purified FNO in a clean, passivated cylinder cooled with liquid nitrogen.

## Protocol 3: Analysis of FNO Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of FNO and identify any decomposition products.

Instrumentation:

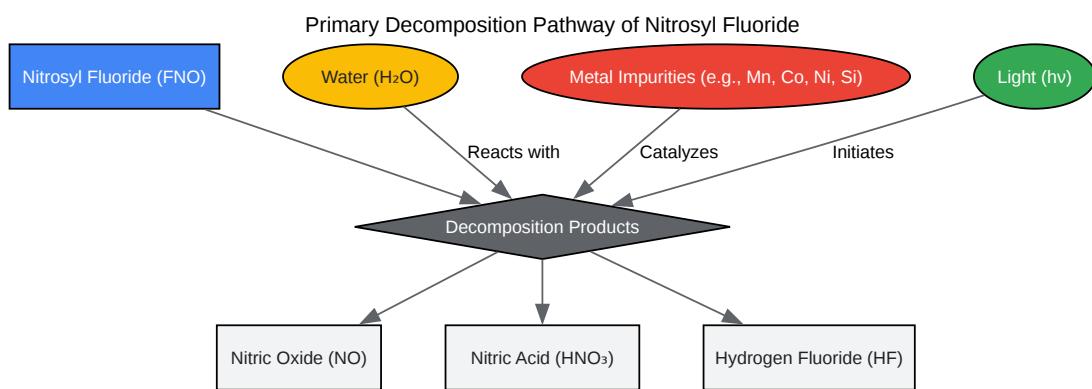
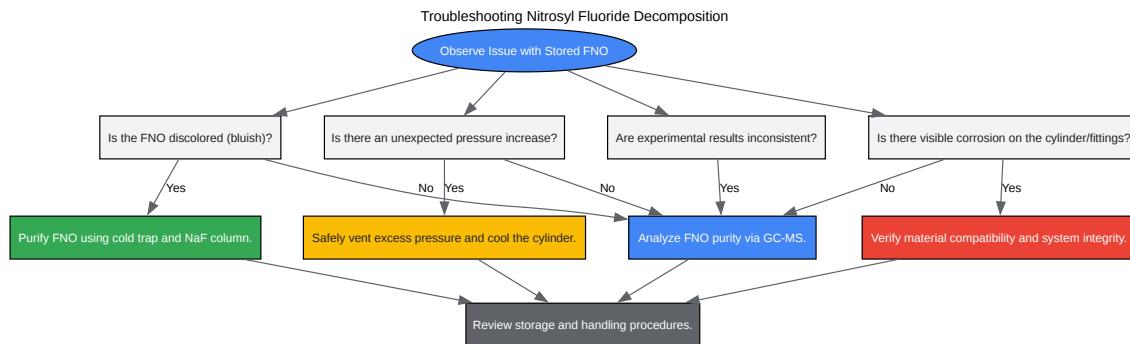
- Gas chromatograph with a mass spectrometer detector
- Gas sampling system with a gas-tight syringe or a gas sampling valve
- Column suitable for separating light gases (e.g., a PLOT column)

Procedure:

- Sample Introduction: Carefully introduce a known volume of the FNO gas sample into the GC injector using a gas-tight syringe or a gas sampling loop.
- Separation: The components of the gas mixture are separated on the GC column based on their volatility and interaction with the stationary phase.
- Detection and Identification: As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for each compound, allowing for identification of FNO and any impurities (e.g., NO, NO<sub>2</sub>, HF).

- Quantification: By calibrating the instrument with known standards, the relative amounts of each component can be determined, providing a quantitative measure of FNO purity.

## Visualizations



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